

preparing Foxy-5 stock solution for experiments

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Application Notes and Protocols for Foxy-5 For Researchers, Scientists, and Drug Development Professionals

Introduction

Foxy-5 is a formylated hexapeptide mimetic of Wnt5a, a key signaling protein involved in various cellular processes, including cell migration, adhesion, and proliferation.[1][2] As a Wnt5a agonist, **Foxy-5** has been investigated for its potential anti-metastatic properties in several types of cancer, including breast, prostate, and colon cancer.[3][4] These application notes provide detailed protocols for the preparation of **Foxy-5** stock solutions for experimental use, summarize its key chemical and physical properties, and illustrate its signaling pathway and the experimental workflow for its preparation.

Data Presentation

Table 1: Chemical and Physical Properties of Foxy-5



Property	Value	Reference
Molecular Weight	694.77 g/mol	[5]
Molecular Formula	C26H42N6O12S2	[5]
Sequence	N-Formyl-Met-Asp-Gly-Cys- Glu-Leu	[1]
Appearance	Freeze-dried solid	[1]
Purity	≥95%	[5]
CAS Number	881188-51-8	[5]

Table 2: Solubility of Foxy-5

Solvent	Concentration	Reference
PBS (pH 7.4)	Soluble to 1 mg/mL	[1][5]
DMSO	Up to 100 mg/mL	[6]
Water	Insoluble or sparingly soluble	[6]
Ethanol	Insoluble	[6]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Powder	-20°C	Up to 3 years	[6][7]
Stock Solution in DMSO	-80°C	Up to 1 year	[6][7]
Stock Solution in DMSO	-20°C	Up to 1 month	[4][6][8]
Stock Solution in PBS	-20°C	Use within 1 month	[8]



Table 4: Typical Experimental Concentrations

Application	Concentration/Dos age	Cell/Animal Model	Reference
In Vitro Cell Migration Assay	1 - 1000 μΜ	MDA-MB-468 breast cancer cells	[9]
In Vitro Invasion Assay	Not specified	4T1 breast cancer cells	[3]
In Vivo Metastasis Study (mice)	5, 20, 40, 160 μ g/injection (i.p.)	BALB/c mice with 4T1 cells	[3]
In Vivo Cancer Stem Cell Study (mice)	2 mg/kg (i.p.)	Xenograft mouse model of prostate cancer	[4]

Experimental Protocols

Protocol 1: Preparation of **Foxy-5** Stock Solution in DMSO (High Concentration)

This protocol is suitable for preparing a high-concentration stock solution for long-term storage and subsequent dilution for various in vitro experiments.

Materials:

- Foxy-5 peptide (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

 Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.



- Equilibration: Allow the vial of lyophilized **Foxy-5** and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Reconstitution:
 - Briefly centrifuge the vial of Foxy-5 to ensure all the powder is at the bottom.
 - Carefully open the vial and add the required volume of DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 143.9 μL of DMSO to 1 mg of Foxy-5, based on a molecular weight of 694.77 g/mol).
 - Gently vortex or pipette up and down to ensure the peptide is completely dissolved.
 Visually inspect the solution to ensure there are no particulates. To enhance solubility, the tube can be warmed to 37°C and sonicated in an ultrasonic bath for a short period.[8][10]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 This minimizes freeze-thaw cycles which can degrade the peptide.[6]
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[6][7]

Protocol 2: Preparation of **Foxy-5** Working Solution in PBS (for In Vitro Assays)

This protocol describes the dilution of the DMSO stock solution into a physiological buffer for direct use in cell-based assays.

Materials:

- Foxy-5 stock solution in DMSO (from Protocol 1)
- Phosphate-buffered saline (PBS), pH 7.4, sterile
- Sterile, nuclease-free microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips



Procedure:

- Thawing: Thaw a single aliquot of the **Foxy-5** DMSO stock solution at room temperature.
- Dilution:
 - Perform a serial dilution of the DMSO stock solution in sterile PBS (pH 7.4) to achieve the final desired working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Ensure the dilution factor is high enough to achieve this.
- Immediate Use: Use the freshly prepared working solution immediately in your experiments.
 Do not store aqueous working solutions for extended periods.

Protocol 3: Preparation of **Foxy-5** for In Vivo Administration

This protocol provides a general guideline for preparing **Foxy-5** for intraperitoneal (i.p.) injection in animal models. The final formulation may need to be optimized based on the specific experimental requirements.

Materials:

- Foxy-5 peptide (lyophilized powder)
- Sterile saline (0.9% NaCl) or PBS
- Sterile syringes and needles

Procedure:

- Reconstitution:
 - Under aseptic conditions, reconstitute the lyophilized Foxy-5 directly in sterile saline or PBS to the desired final concentration for injection. For example, to achieve a 2 mg/kg dose for a 20g mouse in a 100 μL injection volume, the concentration would be 0.4 mg/mL.



- Ensure complete dissolution by gentle vortexing or swirling.
- Administration:
 - Draw the required volume of the **Foxy-5** solution into a sterile syringe.
 - Administer to the animal via the desired route (e.g., intraperitoneal injection).
 - Prepare the solution fresh for each set of injections and do not store for later use.

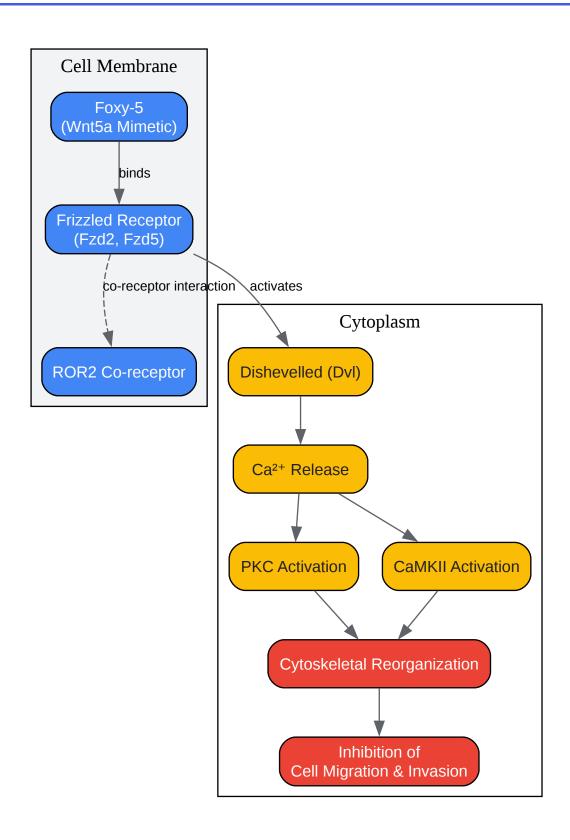
Mandatory Visualizations



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Caption: Experimental workflow for preparing Foxy-5 stock and working solutions.





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Caption: Simplified non-canonical Wnt signaling pathway activated by Foxy-5.



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